

Application Notes and Protocols: Trimethylolpropane Trinonanoate as a Dielectric Fluid in Transformers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylolpropane trinonanoate

Cat. No.: B093850

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylolpropane trinonanoate (TMPTN) is a synthetic ester that presents a promising alternative to traditional mineral oil as a dielectric fluid in transformers. Its inherent properties, such as high thermal stability, excellent dielectric strength, and biodegradability, address many of the environmental and safety concerns associated with mineral oil. These application notes provide a comprehensive overview of the key properties of TMPTN, detailed protocols for its evaluation as a transformer dielectric fluid, and logical workflows for its analysis. Synthetic esters, including TMPTN, are recognized for their high fire point and excellent oxidation stability, making them suitable for demanding applications.^[1]

Data Presentation

The following tables summarize the key quantitative data for **Trimethylolpropane Trinonanoate** and compare it with a commercially available synthetic ester (Midel 7131) and conventional mineral oil. This allows for a clear comparison of their performance characteristics.

Table 1: Physical and Thermal Properties

Property	Trimethylolpropane Trinonanoate (TMPTN)	Midel 7131 (Synthetic Ester)	Mineral Oil (Typical)	Test Method
Kinematic Viscosity @ 40°C (mm ² /s)	20.5[2]	29	9.1	ASTM D445
Kinematic Viscosity @ 100°C (mm ² /s)	4.3	5.6	2.5	ASTM D445
Flash Point (°C)	> 200[3]	260	145	ASTM D92
Fire Point (°C)	> 300	316[4]	160	ASTM D92
Pour Point (°C)	-42[2]	-56[4]	-40	ASTM D97
Density @ 20°C (kg/m ³)	~970	970	875	ASTM D1298
Thermal Conductivity (W/m·K)	~0.15	0.151	0.125	ASTM D2717

Table 2: Electrical Properties

Property	Trimethylolpropane Trinonanoate (TMPTN)	Midel 7131 (Synthetic Ester)	Mineral Oil (Typical)	Test Method
Dielectric Strength (kV, 2.5 mm gap)	> 50	> 75	> 40	ASTM D877 / D1816
Dielectric Constant (Relative Permittivity) @ 20°C	~3.2	3.2	2.2	ASTM D924
Dissipation Factor (tan δ) @ 90°C	< 0.05[2]	< 0.03	< 0.005	ASTM D924
Volume Resistivity @ 90°C (GΩ·m)	> 100[2]	> 100	> 50	ASTM D1169

Table 3: Chemical Properties

Property	Trimethylolpropane Trinonanoate (TMPTN)	Midel 7131 (Synthetic Ester)	Mineral Oil (Typical)	Test Method
Acid Number (mg KOH/g)	< 0.03	< 0.03	< 0.03	ASTM D974
Water Content (ppm)	< 200	< 200	< 35	ASTM D1533
Biodegradability	Readily Biodegradable	Readily Biodegradable	Not Readily Biodegradable	OECD 301

Experimental Protocols

The following are detailed methodologies for the key experiments required to evaluate the suitability of **Trimethylolpropane Trinonanoate** as a transformer dielectric fluid. These protocols are based on established ASTM standards.

Dielectric Breakdown Voltage (ASTM D1816)

Objective: To determine the voltage at which the insulating fluid electrically breaks down.

Apparatus:

- High-voltage power supply with a variable transformer.
- Test cell with spherical or VDE electrodes.[\[5\]](#)[\[6\]](#)
- Stirring mechanism.
- Voltage measurement device.

Procedure:

- Ensure the test cell and electrodes are meticulously cleaned and dried.
- Rinse the cell with a sample of the TMPTN fluid.
- Fill the cell with the test sample, ensuring the electrodes are fully immersed and free of air bubbles.
- Set the electrode gap to the specified distance (e.g., 1 mm or 2 mm).
- Apply voltage at a uniform rate of rise (e.g., 0.5 kV/s) while gently stirring the sample.
- Record the voltage at which breakdown occurs, indicated by a spark and a drop in voltage.
- Perform a series of six breakdowns on the same cell filling, with a one-minute interval between tests.
- The average of the last five readings is reported as the dielectric breakdown voltage.

Kinematic Viscosity (ASTM D445)

Objective: To measure the fluid's resistance to flow under gravity, which is crucial for its cooling performance.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type).
- Constant temperature bath.
- Timer.

Procedure:

- Select a viscometer where the flow time is not less than 200 seconds.
- Charge the viscometer with the TMPTN sample.
- Place the viscometer in the constant temperature bath set to the desired temperature (e.g., 40°C or 100°C) and allow it to equilibrate for at least 30 minutes.
- Using suction, draw the liquid level up through the bulb to above the upper timing mark.
- Release the suction and measure the time it takes for the liquid to flow from the upper to the lower timing mark.
- Repeat the measurement, and if the two timings agree within the specified tolerance, average the results.
- Calculate the kinematic viscosity by multiplying the average flow time by the viscometer calibration constant.

Flash Point and Fire Point (ASTM D92)

Objective: To determine the lowest temperature at which the fluid's vapors will ignite (flash point) and sustain combustion (fire point).^{[7][8]}

Apparatus:

- Cleveland Open Cup apparatus.[8][9]
- Heating source.
- Test flame applicator.
- Thermometer.

Procedure:

- Fill the test cup with the TMPTN sample to the filling mark.
- Heat the sample at a specified rate.
- As the temperature rises, pass the test flame across the center of the cup at regular intervals.[10]
- The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid to ignite in a brief flash.[9][10]
- To determine the fire point, continue heating after the flash point has been reached.
- The fire point is the temperature at which the application of the test flame causes the vapors to ignite and sustain burning for at least 5 seconds.[10]

Pour Point (ASTM D97)

Objective: To determine the lowest temperature at which the fluid will flow.[11][12]

Apparatus:

- Test jar.
- Thermometer.
- Cooling bath.

Procedure:

- Pour the TMPTN sample into the test jar to the marked level.
- Heat the sample to a specified temperature to remove any thermal history.
- Cool the sample at a specified rate in the cooling bath.
- At every 3°C interval, remove the jar and tilt it to see if the fluid moves.[3]
- The pour point is 3°C above the temperature at which the oil ceases to flow when the jar is held horizontally for 5 seconds.[3]

Acid Number (ASTM D974)

Objective: To measure the amount of acidic substances in the fluid, which is an indicator of oxidation and degradation.[2]

Apparatus:

- Burette.
- Titration flask.
- Color indicator solution.
- Potassium hydroxide (KOH) solution of known concentration.

Procedure:

- Dissolve a weighed amount of the TMPTN sample in a titration solvent.
- Add a few drops of the color indicator.
- Titrate the solution with the standard KOH solution until the endpoint, indicated by a color change, is reached.[13]
- The acid number is calculated based on the volume of KOH solution used and the weight of the sample.

Oxidation Stability (ASTM D2440)

Objective: To evaluate the resistance of the fluid to oxidation under accelerated aging conditions.^[1]

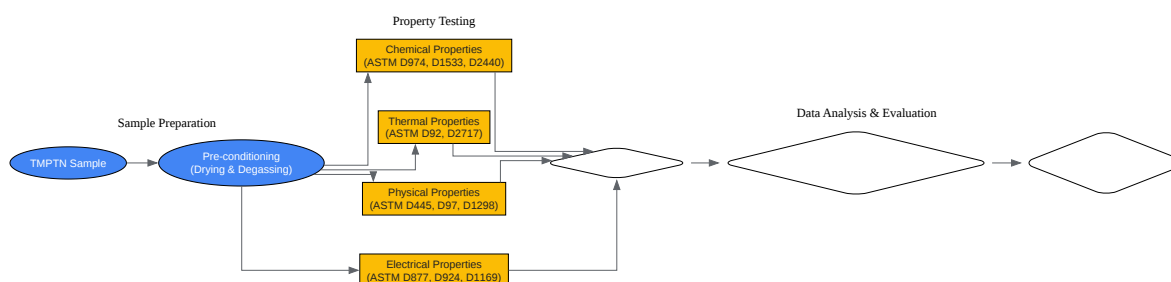
Apparatus:

- Oxidation cell (test tube).
- Oxygen delivery tube.
- Heating bath.
- Copper catalyst coil.

Procedure:

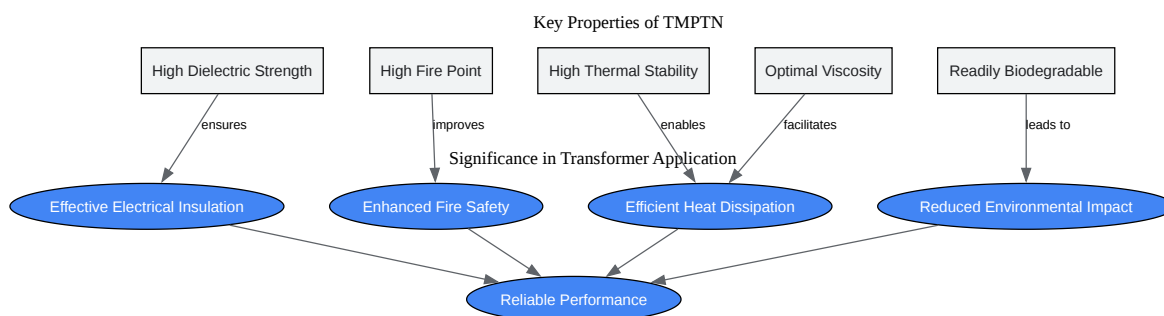
- Place a sample of the TMPTN fluid in the oxidation cell with a copper catalyst coil.
- Heat the cell in a bath at a specified temperature (e.g., 110°C or 120°C).
- Bubble oxygen through the sample at a constant rate for a specified duration (e.g., 72 or 164 hours).^[1]
- At the end of the test period, measure the amount of sludge formed and the increase in the acid number of the fluid.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating **Trimethylolpropane Trinonanoate (TMPTN)** as a transformer dielectric fluid.



[Click to download full resolution via product page](#)

Caption: Logical relationships between the key properties of TMPTN and their significance in transformer applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trimethylolpropane trinonanoate | 126-57-8 | Benchchem [benchchem.com]
- 2. US11292978B2 - Low pour point trimethylolpropane esters - Google Patents [patents.google.com]
- 3. CN107735484B - Low pour point trimethylolpropane ester - Google Patents [patents.google.com]
- 4. Midel 7131: Premium Synthetic Ester Transformer Fluid / Oil [mv-lub.com]
- 5. Fluids Comparison - Midel 7131 synthetic ester transformer oil [mv-lub.com]

- 6. nwppa.org [nwppa.org]
- 7. researchgate.net [researchgate.net]
- 8. hoyonn.com [hoyonn.com]
- 9. luc.hawaii.gov [luc.hawaii.gov]
- 10. Trimethylolpropane - Wikipedia [en.wikipedia.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. moretrafo.no [moretrafo.no]
- To cite this document: BenchChem. [Application Notes and Protocols: Trimethylolpropane Trinonanoate as a Dielectric Fluid in Transformers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093850#trimethylolpropane-trinonanoate-as-a-dielectric-fluid-in-transformers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com